

Navigating the GPR119 Agonist Landscape: A Comparative Analysis

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Compound of Interest

Compound Name: *Dazodeunetant*

CAS No.: *2759134-55-7*

Cat. No.: *B15618303*

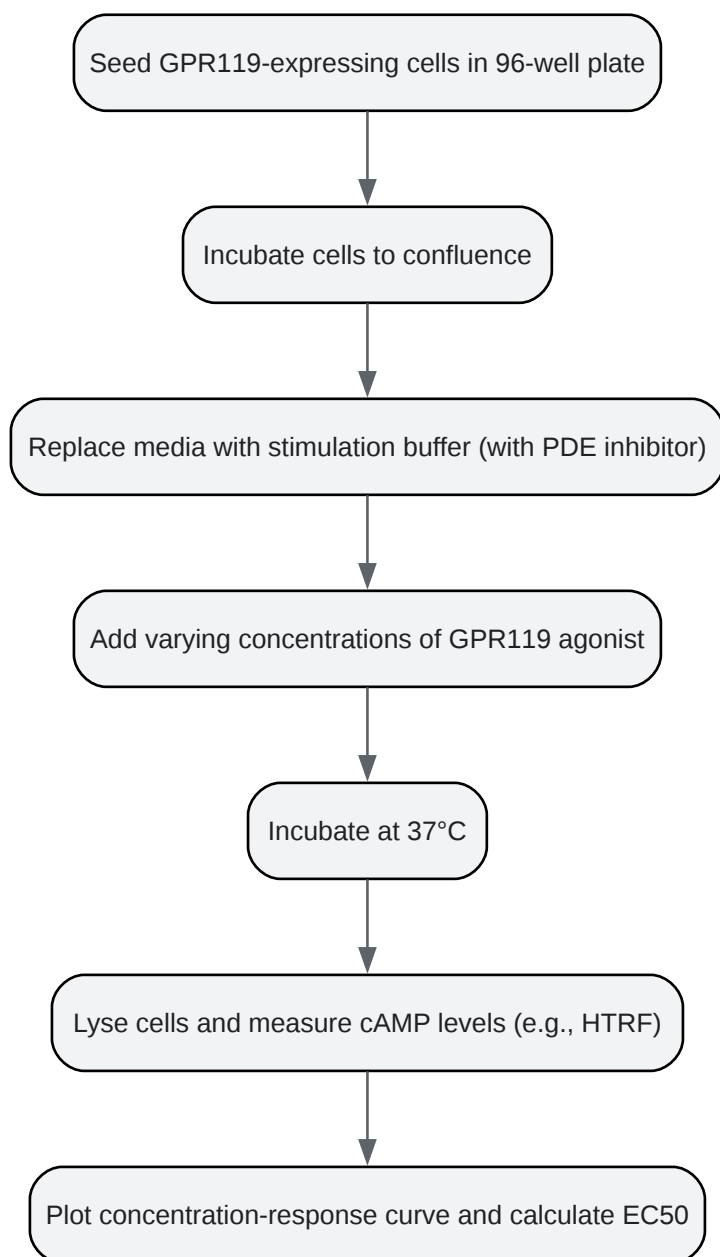
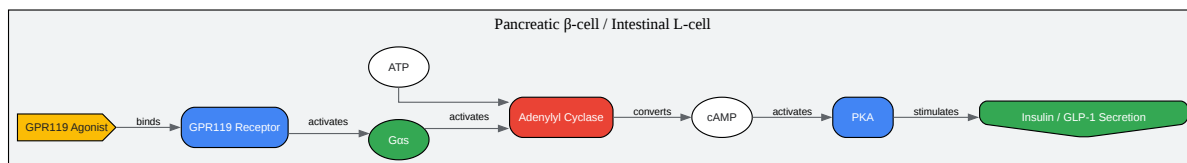
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For researchers, scientists, and drug development professionals, the quest for effective treatments for type 2 diabetes and related metabolic disorders has led to a keen interest in G protein-coupled receptor 119 (GPR119). This receptor, predominantly expressed in pancreatic β -cells and intestinal enteroendocrine L-cells, plays a crucial role in glucose homeostasis. Its activation stimulates glucose-dependent insulin secretion and the release of incretin hormones, such as glucagon-like peptide-1 (GLP-1) and glucose-dependent insulintropic polypeptide (GIP). This dual mechanism of action makes GPR119 an attractive therapeutic target. This guide provides a comparative overview of various GPR119 agonists, with a focus on experimental data and methodologies.

It is important to clarify a potential point of confusion: the compound "dazodeunetant" is not a known GPR119 agonist. Clinical trials are underway for a drug named "dazodalibep," which is a CD40 ligand antagonist for autoimmune diseases like Sjögren's Syndrome and has a mechanism of action unrelated to GPR119. Therefore, this guide will focus on a comparison between well-established synthetic GPR119 agonists. We will use AR231453, a potent and selective GPR119 agonist, as a primary example for comparison with other notable agonists in this class.

The GPR119 Signaling Pathway

Activation of GPR119 by an agonist initiates a signaling cascade that enhances glucose metabolism. The receptor is coupled to the stimulatory G protein (G_{αs}), which, upon activation, stimulates adenylyl cyclase to increase intracellular levels of cyclic AMP (cAMP).^{[1][2]} This elevation in cAMP in pancreatic β-cells leads to a potentiation of glucose-stimulated insulin secretion. In intestinal L-cells, the same pathway triggers the release of GLP-1 and GIP, which in turn act on the pancreas to further enhance insulin secretion in a glucose-dependent manner.^{[1][2]}



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References

- [1. Findings from a Clinical Trial of Dazodalibep for Sjögren's Disease - The Rheumatologist \[the-rheumatologist.org\]](#)
- [2. hra.nhs.uk \[hra.nhs.uk\]](#)
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